

Performance Showdown: Diethyl Azelate vs. Diethyl Sebacate in Research and Development

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Compound of Interest

Compound Name: Diethyl azelate

Cat. No.: B1215421

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A comprehensive guide for researchers, scientists, and drug development professionals on the comparative performance of **diethyl azelate** and diethyl sebacate esters, supported by experimental data and detailed methodologies.

In the landscape of specialty chemicals, **diethyl azelate** and diethyl sebacate, both esters of dicarboxylic acids, are versatile compounds with significant applications across various fields, including polymer science, lubrication technology, and pharmaceutical formulations. Their bio-based origins from azelaic and sebacic acids, respectively, position them as attractive alternatives to traditional petroleum-derived chemicals. This guide provides an in-depth comparison of their performance characteristics, supported by available experimental data, to aid in the selection process for specific research and development applications.

Physicochemical Properties: A Foundation for Performance

The fundamental physical and chemical properties of these esters dictate their behavior and suitability in different applications. Diethyl sebacate, with its longer carbon backbone, exhibits a higher molecular weight, boiling point, and flash point compared to **diethyl azelate**. Conversely, **diethyl azelate** has a lower melting point, which can be advantageous in applications requiring good low-temperature flexibility.

Property	Diethyl Azelate	Diethyl Sebacate
Molecular Formula	C13H24O4[1]	C14H26O4[2][3]
Molecular Weight	244.33 g/mol [1]	258.35 g/mol [2][3]
CAS Number	624-17-9[1]	110-40-7[2]
Appearance	Colorless liquid[1]	Colorless to pale yellow liquid[4][5][6]
Melting Point	-18.5 °C to -15.8 °C[7]	1 °C to 5 °C[3][6][8]
Boiling Point	291.5 °C @ 760 mmHg[7]	302-312 °C @ 760 mmHg[3][4][6][8]
Density	0.973 g/mL at 25 °C[7]	0.963 g/mL at 25 °C[4][6]
Refractive Index	n20/D 1.435[7]	n20/D 1.436[4][6]
Flash Point	>112.78 °C[9]	>110 °C[8]
Water Solubility	Insoluble[9]	Insoluble[5][6]

Application in Polymer Science: A Comparative Analysis of Plasticizer Efficacy

Both **diethyl azelate** and diethyl sebacate find utility as plasticizers, enhancing the flexibility and durability of polymers. While direct comparative studies on the diethyl esters are limited, research on their longer-chain counterparts, di(2-ethylhexyl) azelate (DEHAz) and di(2-ethylhexyl) sebacate (DEHSe), in Polyvinyl Chloride (PVC) offers valuable insights into their relative performance.

In PVC applications, azelate esters may be preferred for slightly higher thermal stability, while sebacate esters could be more suitable for applications requiring maximum flexibility.[10]

Performance Metric	Di(2-ethylhexyl) Azelate (DEHAz)	Di(2-ethylhexyl) Sebacate (DEHSe)	Test Method
Tensile Strength (MPa)	15.3	14.8	ASTM D2284
Elongation at Break (%)	380	410	ASTM D2284
Glass Transition Temp. (Tg) (°C)	68.51	65.36	DSC
Max. Degradation Temp. (°C)	290.83	281.68	TGA
Migration Resistance (Weight Loss % in Hexane)	Lower than DEHSe	Higher than DEHAz	Solvent Extraction

Data synthesized from a comparative study on dicarboxylate ester plasticizers in PVC.

Experimental Protocols

Preparation of Plasticized PVC Films (Solvent Casting Method)

- **Dissolution:** Prepare a 10% (w/v) solution of PVC resin in a suitable solvent like tetrahydrofuran (THF) by stirring until complete dissolution.
- **Plasticizer Addition:** Add the desired amount of **diethyl azelate** or diethyl sebacate to the PVC solution (e.g., 40 parts per hundred parts of resin - phr).
- **Homogenization:** Stir the mixture until the plasticizer is fully incorporated and the solution is homogeneous.
- **Casting:** Pour the solution into a flat, level petri dish.
- **Solvent Evaporation:** Allow the solvent to evaporate slowly in a fume hood at ambient temperature for 24 hours.

- **Drying:** Dry the resulting film in a vacuum oven at 60°C for 48 hours to remove any residual solvent.

Mechanical Properties Testing

- **Apparatus:** Universal Testing Machine (Tensile Tester).
- **Procedure:**
 - Cut the prepared PVC films into dumbbell-shaped specimens according to standard dimensions (e.g., ASTM D638).
 - Measure the thickness of each specimen at multiple points and calculate the average.
 - Mount the specimen in the grips of the tensile tester.
 - Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen fractures.
 - Record the tensile strength, elongation at break, and Young's modulus.

Thermal Properties Testing (Differential Scanning Calorimetry - DSC)

- **Apparatus:** Differential Scanning Calorimeter.
- **Procedure:**
 - Accurately weigh a small sample (5-10 mg) of the plasticized PVC film into an aluminum DSC pan.
 - Seal the pan and place it in the DSC cell.
 - Heat the sample at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
 - The glass transition temperature (T_g) is identified as a step change in the heat flow curve. A lower T_g indicates more effective plasticization.

Performance in Lubricant Formulations

Diesters are well-established as synthetic lubricants, offering excellent viscosity-temperature characteristics and low-temperature fluidity. Generally, esters of dicarboxylic acids with a higher number of carbon atoms, such as sebacates and azelates, are preferred over those with fewer carbon atoms due to their lower vapor pressure.

While direct comparative data for the diethyl esters is scarce, it is theorized that the odd number of carbon atoms in azelaic acid (C9) may result in esters with lower melting and freezing points compared to those derived from sebacic acid (C10), which has an even number of carbon atoms.^[11] This suggests that **diethyl azelate** could offer advantages in applications requiring superior low-temperature performance.

Experimental Protocols

Viscosity and Viscosity Index (VI) Determination

- Apparatus: Capillary viscometer.
- Procedure:
 - Measure the kinematic viscosity of the lubricant at two different temperatures, typically 40°C and 100°C, according to ASTM D445.
 - Calculate the Viscosity Index (VI) using the measured viscosities according to ASTM D2270. A higher VI indicates a smaller change in viscosity with temperature.

Pour Point Determination

- Apparatus: Pour point apparatus.
- Procedure:
 - Cool the lubricant sample at a specified rate and examine it at intervals of 3°C for flow characteristics, as per ASTM D97.
 - The pour point is the lowest temperature at which the oil is observed to flow.

Application in Drug Delivery and Topical Formulations

In the realm of pharmaceuticals and personal care, these esters are utilized for their properties as emollients, solvents, and penetration enhancers.[4][5] A notable study directly comparing **diethyl azelate** and diethyl sebacate in a topical application for pain management found **diethyl azelate** to be superior.

In cutaneous mechanical sensitivity assays, a mixture containing **diethyl azelate** demonstrated a significantly longer duration of sensitivity suppression compared to mixtures with diethyl sebacate. This suggests that for certain topical drug delivery systems, **diethyl azelate** may offer enhanced efficacy.

Experimental Protocols

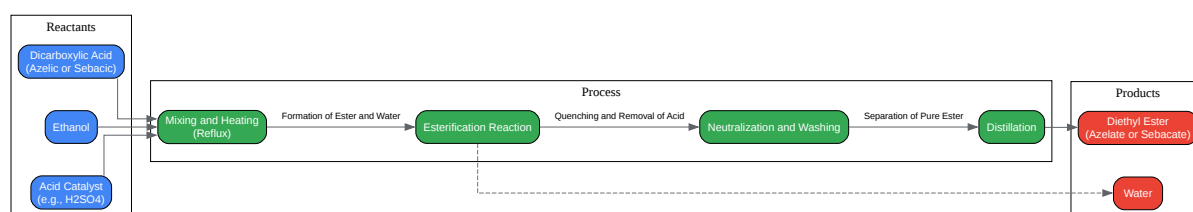
In Vitro Skin Permeation Study

- Apparatus: Franz diffusion cell.
- Procedure:
 - Mount a section of excised human or animal skin on the Franz diffusion cell, with the stratum corneum facing the donor compartment.
 - Apply a formulation containing the active pharmaceutical ingredient (API) and either **diethyl azelate** or diethyl sebacate as a penetration enhancer to the skin surface in the donor compartment.
 - The receptor compartment is filled with a suitable receptor fluid (e.g., phosphate-buffered saline) and maintained at a constant temperature (e.g., 32°C).
 - At predetermined time intervals, withdraw samples from the receptor compartment and analyze for the concentration of the API using a suitable analytical method (e.g., HPLC).
 - The cumulative amount of API permeated per unit area is plotted against time to determine the permeation flux.

Synthesis of Diethyl Azelate and Diethyl Sebacate

Both esters are typically synthesized via Fischer esterification, reacting the respective dicarboxylic acid (azelaic or sebacic acid) with ethanol in the presence of an acid catalyst.

Experimental Workflow: Fischer Esterification



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Caption: Generalized workflow for the synthesis of diethyl esters via Fischer esterification.

Conclusion

The choice between **diethyl azelate** and diethyl sebacate is highly dependent on the specific performance requirements of the intended application. For plasticizing applications where low-temperature flexibility is paramount, diethyl sebacate's longer alkyl chain may offer an advantage, while **diethyl azelate** may provide better thermal stability. In lubrication, **diethyl azelate**'s potential for a lower pour point could be beneficial for cold-weather applications. In the context of drug delivery, emerging evidence suggests that **diethyl azelate** may be a more effective penetration enhancer for certain active ingredients. The provided experimental protocols offer a framework for conducting direct comparative studies to inform the optimal selection for your research and development needs.

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